

Application Notes & Protocols: (R)-2-Aminooctane as a Premier Chiral Building Block

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Compound of Interest

Compound Name: (R)-2-Aminooctane

CAS No.: 34566-05-7

Cat. No.: B1586110

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Authored by: A Senior Application Scientist

Executive Overview

Chiral amines are fundamental components in modern synthetic chemistry, serving as indispensable intermediates and building blocks for a vast array of high-value molecules, particularly within the pharmaceutical and agrochemical industries.^{[1][2]} Their importance stems from the stereospecific interactions required in biological systems; often, only one enantiomer of a chiral molecule elicits the desired therapeutic effect while the other may be inactive or even harmful. **(R)-2-Aminooctane**, a primary chiral amine, has emerged as a versatile and valuable tool for introducing chirality into molecular frameworks. This guide provides an in-depth exploration of **(R)-2-Aminooctane**, detailing its properties, enantioselective synthesis, and key applications with field-proven protocols for researchers, scientists, and drug development professionals.

Physicochemical and Stereochemical Properties

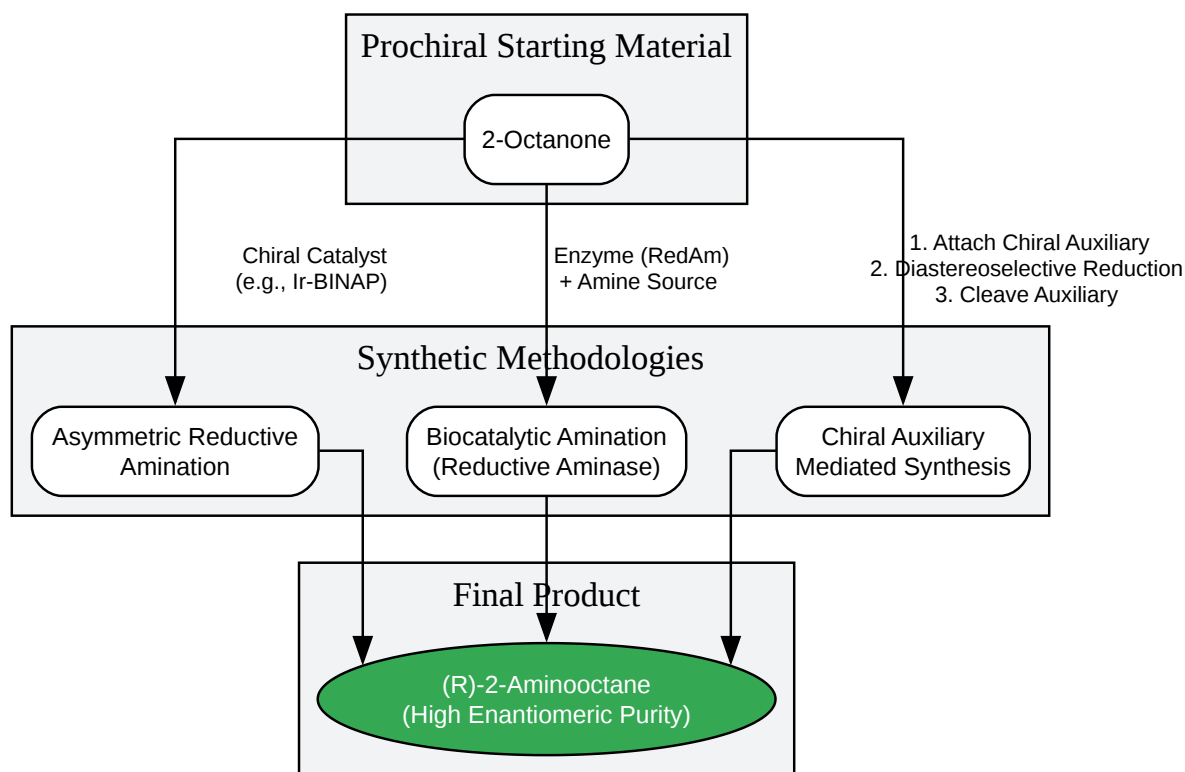
(R)-2-Aminooctane, also known as (R)-2-Octylamine, possesses a single stereocenter at the C2 position, conferring its chirality.^[1] The "(R)" designation, determined by the Cahn-Ingold-

Prelog priority rules, defines the specific three-dimensional arrangement of the substituents around this chiral carbon. This stereochemical purity is the cornerstone of its utility in asymmetric synthesis, where a high enantiomeric excess (ee) is critical for success.^[1]

Property	Value	Source
Molecular Formula	C ₈ H ₁₉ N	[3]
Molecular Weight	129.24 g/mol	[3]
CAS Number	34566-05-7	[3]
Appearance	Liquid	
Boiling Point	163-165 °C	[1][4]
Density	0.77 g/mL	[1][5]
Refractive Index	~1.424	[1]
Optical Purity	≥98% to >99% ee (typical)	
InChI Key	HBXNJMZWGSKPW-MRVPVSSYSA-N	

Enantioselective Synthesis of (R)-2-Aminooctane

The production of **(R)-2-Aminooctane** with high enantiomeric purity is paramount. Several advanced methodologies have been developed, moving beyond classical resolution to more efficient catalytic and biocatalytic approaches. The choice of method often depends on factors like scale, cost, and available equipment.



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Caption: Key synthetic routes to enantiopure **(R)-2-Aminooctane**.

Protocol: Asymmetric Reductive Amination

Direct asymmetric reductive amination (DARA) of the prochiral ketone 2-octanone is a highly atom-economical method.^[1] It utilizes a substoichiometric amount of a chiral catalyst to generate large quantities of the chiral amine. Transition metal complexes with chiral ligands, such as Iridium or Rhodium with BINAP, are well-established for this transformation.^{[1][6]}

Causality: The chiral ligand (e.g., BINAP) creates a chiral environment around the metal center. When the ketone and amine source coordinate to this complex, the subsequent hydrogenation is directed to one face of the intermediate imine, leading to the preferential formation of one enantiomer.

Materials:

- 2-Octanone
- Ammonia source (e.g., Ammonium formate or gaseous ammonia)
- Chiral Iridium catalyst (e.g., $[\text{Ir}(\text{COD})\text{Cl}]_2$) with a chiral phosphine ligand (e.g., (R)-BINAP)
- Hydrogen source (e.g., H_2 gas or a transfer hydrogenation agent like formic acid)
- Anhydrous solvent (e.g., Toluene, Methanol)
- Standard inert atmosphere glassware (Schlenk line)

Protocol:

- **Catalyst Preparation:** In a glovebox or under an inert atmosphere (Argon/Nitrogen), charge a Schlenk flask with the Iridium precursor (e.g., $[\text{Ir}(\text{COD})\text{Cl}]_2$, 0.5 mol%) and the chiral ligand (e.g., (R)-BINAP, 0.55 mol%).
- Add anhydrous, degassed solvent (e.g., Toluene) and stir at room temperature for 30-60 minutes to allow for complex formation.
- **Reaction Setup:** To the activated catalyst solution, add 2-octanone (1.0 equiv.) and the amine/hydrogen source (e.g., ammonium formate, 3-5 equiv.).
- **Execution:** Heat the reaction mixture to the optimal temperature (e.g., 60-80 °C, determined by literature for the specific catalyst system).
- **Monitoring:** Track the reaction's progress via thin-layer chromatography (TLC) or gas chromatography (GC) until the starting ketone is consumed.
- **Work-up:** Cool the reaction to room temperature. Quench with a saturated aqueous solution of NaHCO_3 . Extract the product with an organic solvent (e.g., ethyl acetate, 3x).
- Combine the organic layers, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- **Purification & Characterization:** Purify the crude product by column chromatography on silica gel or by distillation. Determine the enantiomeric excess (ee) using chiral GC or HPLC.

Protocol: Biocatalytic Synthesis via Reductive Aminase

Biocatalysis offers a green and highly selective alternative to traditional chemical methods, operating under mild conditions.^[1] Reductive aminases (RedAms) are enzymes that can directly convert a ketone to a chiral amine using an amine source and a cofactor like NADPH.^[7]

Causality: The enzyme's active site is an intrinsically chiral environment. It binds the 2-octanone substrate in a specific orientation, allowing the hydride transfer from the NADPH cofactor to occur on only one face of the carbonyl, resulting in high enantioselectivity.

Materials:

- Reductive Aminase (e.g., NfisRedAm from *Neosartorya fischeri*)^[7]
- 2-Octanone
- Amine source (e.g., 1M NH₄Cl)
- Cofactor regeneration system (e.g., Glucose Dehydrogenase (GDH) and Glucose)
- NADP⁺ (catalytic amount)
- Buffer solution (e.g., 100 mM Tris-HCl, pH 9)

Protocol:

- **Reaction Mixture Preparation:** In a temperature-controlled vessel, prepare a solution containing 100 mM Tris-HCl buffer (pH 9), 1 M NH₄Cl, 1 mM NADP⁺, and 40 mM glucose.
- Add the cofactor regeneration enzyme (GDH, e.g., 0.5 mg/mL) and the Reductive Aminase.
- **Substrate Addition:** Add 2-octanone (e.g., 10 mM final concentration).
- **Execution:** Incubate the reaction at the enzyme's optimal temperature (e.g., 30 °C) with gentle agitation for 24 hours.
- **Monitoring:** Monitor conversion of the substrate to product by GC-FID.

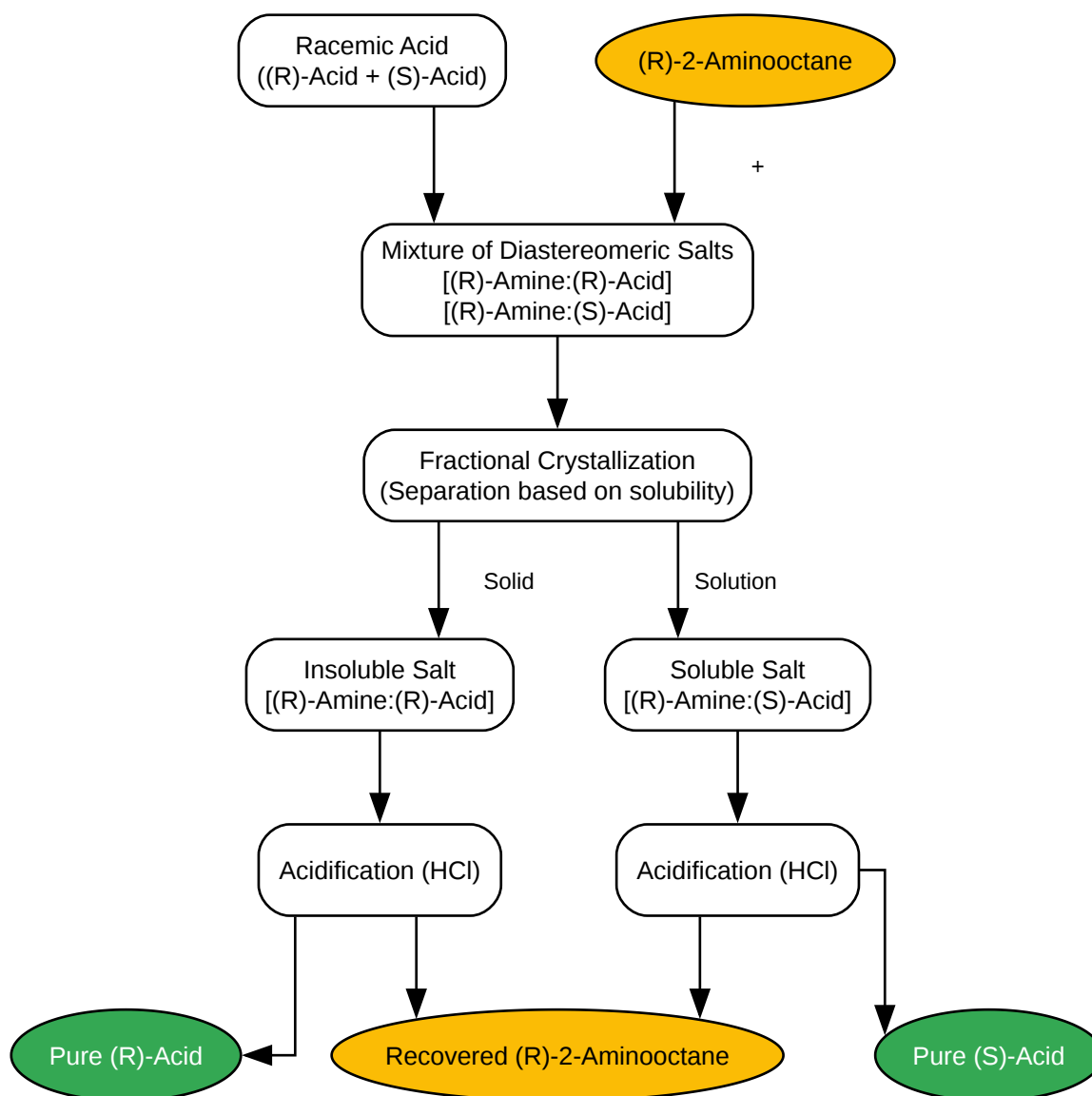
- Work-up: Acidify the reaction mixture with HCl to protonate the amine. Extract with a solvent like dichloromethane to remove any unreacted ketone.
- Basify the aqueous layer with NaOH to pH >10 to deprotonate the amine.
- Extract the **(R)-2-Aminooctane** product with an organic solvent (e.g., ethyl acetate, 3x).
- Purification & Characterization: Dry the combined organic layers over Na₂SO₄, filter, and concentrate. Analyze for conversion and enantiomeric excess by chiral GC. Note: Research shows that while some fungal RedAms can produce **(R)-2-aminooctane**, the enantiomeric excess may be moderate (e.g., 34% ee with NfisRedAm), highlighting the ongoing development in this area.^[7]

Applications of (R)-2-Aminooctane in Asymmetric Synthesis

Application Note: (R)-2-Aminooctane as a Chiral Resolving Agent

Chiral resolution is a classical yet powerful technique to separate a racemic mixture of acidic compounds.^[8] **(R)-2-Aminooctane**, as a readily available enantiopure base, can react with a racemic acid to form a pair of diastereomeric salts.

Causality: Diastereomers, unlike enantiomers, have different physical properties, including solubility.^[1] This difference allows for their separation by fractional crystallization. Once separated, the enantiomerically pure acid can be liberated by treatment with a strong acid, and the **(R)-2-Aminooctane** resolving agent can be recovered.



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Caption: Workflow for chiral resolution of a racemic acid.

Application Note: Building Block for Antifungal Agents

Chiral amines are crucial motifs in many bioactive molecules, including antifungal agents.^[9]^[10] The specific stereochemistry is often essential for binding to the biological target. **(R)-2-Aminooctane** can be used as a starting material to synthesize more complex molecules where the C2 stereocenter is incorporated into the final structure. For instance, derivatives of 2-aminobenzoxazoles have been investigated as potent antifungal agents against

phytopathogenic fungi.^[11] While not a direct example, this illustrates the principle of using a simple chiral amine to build a more complex, stereochemically defined bioactive molecule.

Protocol: General N-Arylation of **(R)-2-Aminooctane** (Buchwald-Hartwig Amination)

This protocol describes a general method to couple **(R)-2-Aminooctane** with an aryl halide, a common step in pharmaceutical synthesis to create complex scaffolds.

Causality: The palladium catalyst, in conjunction with a specialized phosphine ligand, facilitates the cross-coupling of the amine's N-H bond with the aryl halide's C-X bond. The reaction proceeds through a catalytic cycle of oxidative addition, amine coordination and deprotonation, and reductive elimination to form the new C-N bond while preserving the stereochemistry at the chiral center.

Materials:

- **(R)-2-Aminooctane**
- Aryl Halide (e.g., 2-Fluoronitrobenzene as a precursor for a benzoxazole)
- Palladium catalyst (e.g., Pd₂(dba)₃)
- Phosphine ligand (e.g., Xantphos)
- Base (e.g., Cs₂CO₃ or NaOtBu)
- Anhydrous, degassed solvent (e.g., Toluene or Dioxane)
- Inert atmosphere glassware

Protocol:

- **Reaction Setup:** In a glovebox, charge a Schlenk tube with the aryl halide (1.0 equiv.), Pd₂(dba)₃ (1-2 mol%), Xantphos (2-4 mol%), and Cs₂CO₃ (1.5 equiv.).
- Add anhydrous, degassed Toluene.
- Add **(R)-2-Aminooctane** (1.2 equiv.) via syringe.

- Execution: Seal the tube and heat the reaction mixture to 100-110 °C.
- Monitoring: Monitor the reaction by TLC or LC-MS until the aryl halide is consumed (typically 12-24 hours).
- Work-up: Cool the reaction to room temperature. Dilute with ethyl acetate and filter through a pad of Celite to remove inorganic salts and the catalyst.
- Wash the filtrate with water and brine.
- Purification & Characterization: Dry the organic layer over Na₂SO₄, filter, and concentrate. Purify the N-aryl-**(R)-2-aminooctane** derivative by column chromatography. Confirm the structure and purity by NMR spectroscopy and mass spectrometry.

Safety and Handling

(R)-2-Aminooctane is a flammable liquid and is corrosive, causing skin burns and eye damage. It is also harmful if swallowed and toxic to aquatic life.

- Handling: Always handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, a face shield, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.^[4] Storage class 3: Flammable liquids.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

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